Application Note: HPLC-UV Analysis of 3-Bromo-1-morpholinopropan-1-one

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Compound of Interest	
Compound Name:	*3-Bromo-1-morpholinopropan-1-one*
CAS No.:	*324796-35-2*
Cat. No.:	*B3259879*

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Introduction & Chemical Context

3-Bromo-1-morpholinopropan-1-one (also known as N-(3-bromopropionyl)morpholine) is a critical intermediate in the synthesis of morpholine-containing pharmaceuticals and agrochemicals. Structurally, it consists of a morpholine ring acylated by a 3-bromopropionyl chain.

As an alkylating agent, this compound poses two distinct challenges for analytical method development:

- Chemical Instability: The

  -bromo amide moiety is susceptible to elimination (forming N-acryloylmorpholine) under basic conditions and hydrolysis (forming 3-bromopropionic acid and morpholine) in aqueous environments.

- Lack of Chromophore: The molecule lacks a strong aromatic UV chromophore, relying on the weak absorbance of the amide bond (

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transition) and the alkyl bromide, necessitating low-wavelength detection.

This protocol details a robust Reverse-Phase HPLC (RP-HPLC) method designed to separate the parent compound from its key degradation products and starting materials.

Analyte & Impurity Profile[1]

Compound	Structure Description	Chemical Nature	Detection Challenge
3-Bromo-1-morpholinopropan-1-one	Target Analyte	Neutral Amide, Alkylating Agent	Weak UV (210-220 nm)
Morpholine	Starting Material	Secondary Amine, Basic ( )	No UV, Severe Tailing
N-Acryloylmorpholine	Elimination Impurity	Conjugated Amide	Stronger UV, Similar Polarity
3-Bromopropionic Acid	Hydrolysis Impurity	Carboxylic Acid	pH-dependent retention

Method Development Strategy

Stability-Indicating Logic

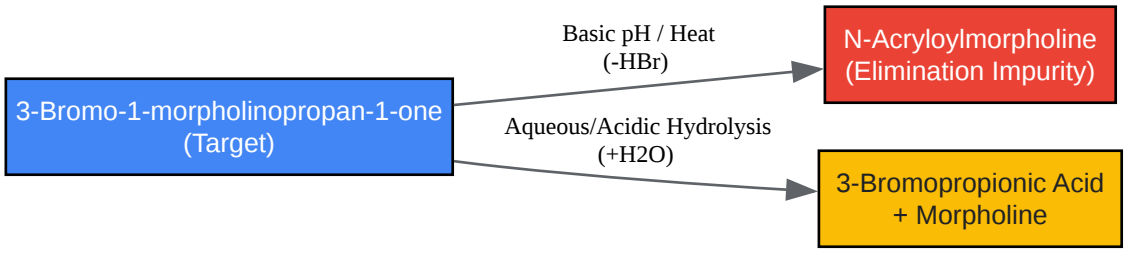
The primary failure mode for this analysis is on-column degradation. The alkyl bromide is reactive.[1]

- pH Control: A low pH (pH 2.5 - 3.0) mobile phase is mandatory. High pH accelerates the E2 elimination of HBr to form N-acryloylmorpholine.
- Temperature: Column temperature must be controlled at or below 25°C to minimize hydrolysis during the run.

Degradation Pathways (Visualized)

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The following diagram illustrates the chemical fate of the analyte if handling or chromatographic conditions are not optimized.



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Caption: Figure 1. Degradation pathways of **3-Bromo-1-morpholinopropan-1-one** leading to common impurities.

Experimental Protocol

Instrumentation & Reagents[3][4]

- HPLC System: Agilent 1260 Infinity II or equivalent (Quaternary pump, DAD/VWD).
- Reagents:
  - Acetonitrile (HPLC Grade).
  - Water (Milli-Q, 18.2 MΩ).
  - Phosphoric Acid (85%, HPLC Grade) OR Formic Acid (for LC-MS compatibility).
  - Note: Use Phosphoric Acid for UV work as it provides lower background noise at 210 nm compared to Formic Acid.

Chromatographic Conditions

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Parameter	Setting	Rationale
Column	C18, 150 x 4.6 mm, 3.5 µm (e.g., Zorbax Eclipse Plus or XBridge BEH)	Standard RP selectivity; 3.5 µm provides better resolution than 5 µm for closely eluting amides.
Mobile Phase A	0.1% in Water (pH ~2.5)	Suppresses silanols (reducing morpholine tailing) and stabilizes the alkyl bromide.
Mobile Phase B	Acetonitrile (100%)	Strong solvent for elution of hydrophobic bromo-alkyl chain.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.[2]
Wavelength	210 nm (Bandwidth 4 nm)	Required for amide detection. Reference wavelength: 360 nm.
Temperature	25°C	Minimized to prevent on-column degradation.
Injection Vol	5 - 10 µL	Low volume prevents solvent effects from sample diluent.

Gradient Program

A gradient is required to separate the polar morpholine (early eluting) from the target bromo-amide and the hydrophobic elimination product.

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Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.00	95	5	Initial hold to retain Morpholine/Acid
2.00	95	5	End of initial isocratic hold
12.00	40	60	Linear ramp to elute Target & Acryloyl
15.00	5	95	Wash step
17.00	5	95	Hold wash
17.10	95	5	Re-equilibration
22.00	95	5	End of Run

Sample Preparation (Critical Step)

Warning: The analyte is an alkylating agent. Handle in a fume hood with proper PPE (gloves, goggles).

- Diluent Selection: Use Acetonitrile:Water (10:90 v/v) containing 0.1%

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  - Why? Dissolving in 100% ACN can cause peak distortion (solvent effect) for early eluting peaks like Morpholine. The acid prevents hydrolysis during autosampler storage.

- Stock Solution (1.0 mg/mL):

  - Weigh 10 mg of **3-Bromo-1-morpholinopropan-1-one** into a 10 mL volumetric flask.
  - Dissolve in 2 mL ACN.
  - Dilute to volume with 0.1% Phosphoric Acid in Water.
  - Stability Note: Analyze within 8 hours. Store at 4°C if delay is unavoidable.

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- Filtration: Filter through a 0.22 µm PTFE or Nylon syringe filter.

Method Validation Parameters

This method is designed to be self-validating by separating the "process-related" impurities.

System Suitability Criteria

- Resolution (

  ): > 1.5 between N-Acryloylmorpholine and **3-Bromo-1-morpholinopropan-1-one**.

- Tailing Factor (

  ): < 1.5 for the Morpholine peak (challenging due to amine nature; ensure low pH).

- Precision (RSD): < 2.0% for retention time and area (n=6 injections).

Linearity & Range

- Range: 0.05 mg/mL to 1.5 mg/mL.

- Correlation Coefficient (

  ):

  .[3]

Typical Retention Times (Estimated)

- Morpholine: ~1.5 - 2.0 min (Void volume marker, essentially).

- 3-Bromopropionic Acid: ~2.5 - 3.0 min.

- N-Acryloylmorpholine: ~7.5 min.

- **3-Bromo-1-morpholinopropan-1-one**: ~8.5 min (Elutes later than acryloyl derivative due to higher hydrophobicity of the saturated alkyl bromide vs. the conjugated alkene).

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Ghost Peak at ~7.5 min	In-situ elimination	The analyte is degrading to N-Acryloylmorpholine in the vial. Lower autosampler temp to 4°C and ensure diluent is acidic (pH < 3).
Morpholine Peak Tailing	Silanol interaction	Ensure Mobile Phase A pH is .[2] Use a "Base Deactivated" (BD) or hybrid particle column (e.g., Waters XBridge).
High Backpressure	Precipitation	Check solubility of sample in mobile phase. Ensure buffer concentration is not too high (>50mM) if using high % ACN.
Drifting Retention Times	Column equilibration	Amide columns require longer equilibration. Run blank gradients until baseline stabilizes.

References

- NIST Chemistry WebBook. (2024). N-Acryloylmorpholine UV and IR Spectra Data. Retrieved from [Link]

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